

Best practices for handling and storing hygroscopic 4-Fluorobenzenesulphonic acid.

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Compound of Interest

Compound Name: 4-Fluorobenzenesulphonic acid

Cat. No.: B1329238

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Technical Support Center: 4-Fluorobenzenesulphonic Acid

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing hygroscopic 4-Fluorobenzenesulphonic acid.

Frequently Asked Questions (FAQs)

Q1: What is 4-Fluorobenzenesulphonic acid and why is it considered hygroscopic?

A1: 4-Fluorobenzenesulphonic acid (CAS No. 368-88-7) is a colorless solid widely used in organic synthesis, particularly in the pharmaceutical industry and for the production of dyes and pigments.[1] Its chemical structure and properties give it a strong affinity for water, meaning it readily absorbs moisture from the atmosphere. This property is known as hygroscopy.[2][3]

Q2: What are the main hazards associated with 4-Fluorobenzenesulphonic acid?

A2: 4-Fluorobenzenesulphonic acid is a hazardous substance that requires careful handling. It is harmful if swallowed and causes severe skin burns and eye damage.[4] Appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat, should always be worn when handling this chemical.[2]

Q3: How should I store unopened containers of 4-Fluorobenzenesulphonic acid?

A3: Unopened containers should be stored in a cool, dry place away from direct sunlight and moisture. The storage area should be well-ventilated. It is recommended to store the compound under an inert atmosphere (e.g., nitrogen or argon) to minimize contact with moisture.[5]

Q4: The product has clumped together in the container. Is it still usable?

A4: Clumping is a common issue with hygroscopic solids and is caused by the absorption of moisture.[2][3] While the product may still be usable, the water content will affect the accuracy of your measurements. If possible, you can gently break up the clumps with a clean, dry spatula.[2] However, for applications requiring high purity and accurate concentrations, it is recommended to use a fresh, unopened container or to dry the material if a suitable procedure is available and does not cause decomposition.[2]

Troubleshooting Guide

Problem 1: Difficulty in accurately weighing the acid due to rapid moisture absorption.

- Solution: Minimize the exposure of the acid to the atmosphere.
 - Work quickly and efficiently.
 - Use a weighing bottle with a ground glass stopper.
 - Pre-weigh the empty, sealed weighing bottle.
 - Quickly add the approximate amount of the acid to the bottle inside a glove box or a low-humidity environment if available.
 - Seal the bottle immediately and weigh it again. The difference in weight will be the weight of the acid.
 - Alternatively, prepare a stock solution with the entire contents of a new bottle and determine the precise concentration by titration.[6]

Problem 2: Inconsistent experimental results when using **4-Fluorobenzenesulphonic acid**.

- Solution: This may be due to varying water content in the acid.

- Ensure that the acid is stored correctly in a desiccator or under an inert atmosphere.^[7]
- Always use a fresh container of the acid for critical experiments.
- If you suspect moisture contamination, you can try drying a small sample in a vacuum oven at a low temperature. However, be cautious as excessive heat can cause decomposition.^[2] Always consult the product's safety data sheet for thermal stability information.
- For highly sensitive applications, consider performing a Karl Fischer titration to determine the water content of your material and adjust your calculations accordingly.^[8]

Problem 3: The acid has formed a liquid or paste-like substance.

- Solution: This indicates significant water absorption, a phenomenon known as deliquescence.^{[9][10]} The material is now a concentrated aqueous solution of the acid.
 - Do not use this material for experiments where the anhydrous form is required.
 - If the concentration of the resulting solution can be accurately determined (e.g., by titration), it may be usable for applications where a solution is needed.
 - Dispose of the material according to your institution's hazardous waste disposal procedures.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H5FO3S	^{[1][4][11]}
Molecular Weight	176.17 g/mol	^[4]
Melting Point	87 °C	^{[1][11]}
Density	1.513 g/cm ³	^[1]

Experimental Protocols

Protocol 1: Weighing Hygroscopic **4-Fluorobenzenesulphonic Acid**

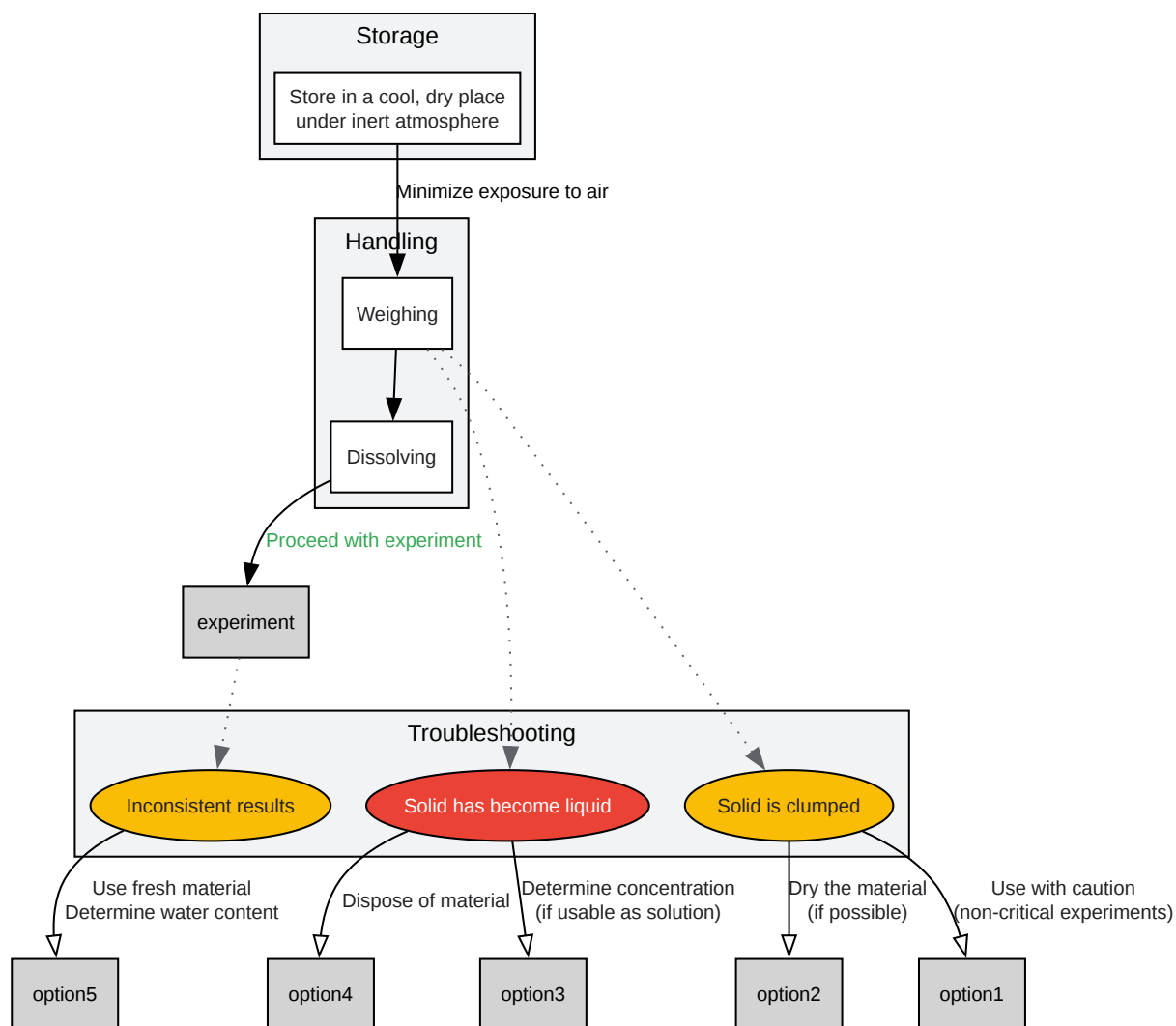
- Place a clean, dry weighing bottle with a stopper on an analytical balance and tare it.
- In a low-humidity environment (e.g., a glove box or a room with a dehumidifier), quickly transfer the desired amount of **4-Fluorobenzenesulphonic acid** to the weighing bottle.
- Immediately close the weighing bottle with the stopper.
- Record the mass of the weighing bottle containing the acid.
- Calculate the mass of the acid by subtracting the mass of the empty weighing bottle.
- For preparing a solution, add the solvent to a separate flask and then add the weighed acid to the solvent.

Protocol 2: Preparation of a Stock Solution

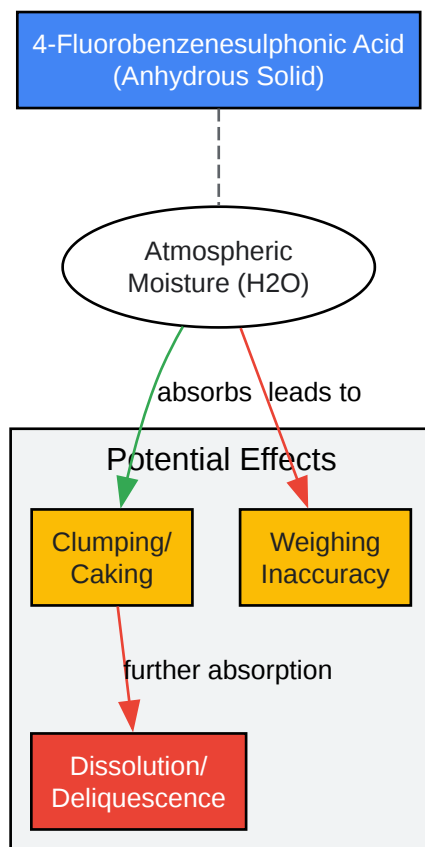
- Under an inert atmosphere or in a dry environment, carefully open a new container of **4-Fluorobenzenesulphonic acid**.
- Weigh the entire container with its contents.
- Transfer the entire contents of the container to a volumetric flask of a suitable size.
- Reweigh the empty container to determine the exact mass of the acid transferred.
- Add the desired solvent to the volumetric flask, dissolve the acid completely, and then fill to the mark.
- Calculate the molarity of the stock solution based on the exact mass of the acid used.
- If necessary, the concentration of the stock solution can be verified by titration with a standardized base.

Visualizations

Workflow for Handling Hygroscopic 4-Fluorobenzenesulphonic Acid



Effect of Moisture on 4-Fluorobenzenesulphonic Acid



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